

# An In-depth Technical Guide to Butan-2-thiol

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## Compound of Interest

Compound Name: 2-Butanethiol

Cat. No.: B122982

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IUPAC Name: Butan-2-thiol

Synonyms: sec-Butyl Mercaptan, 2-Butylthiol, 1-Methylpropanethiol.[1]

CAS Number: 513-53-1[1]

This technical guide provides a comprehensive overview of Butan-2-thiol, a versatile organosulfur compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's physicochemical properties, synthesis, applications, and relevant experimental protocols.

## Physicochemical Properties

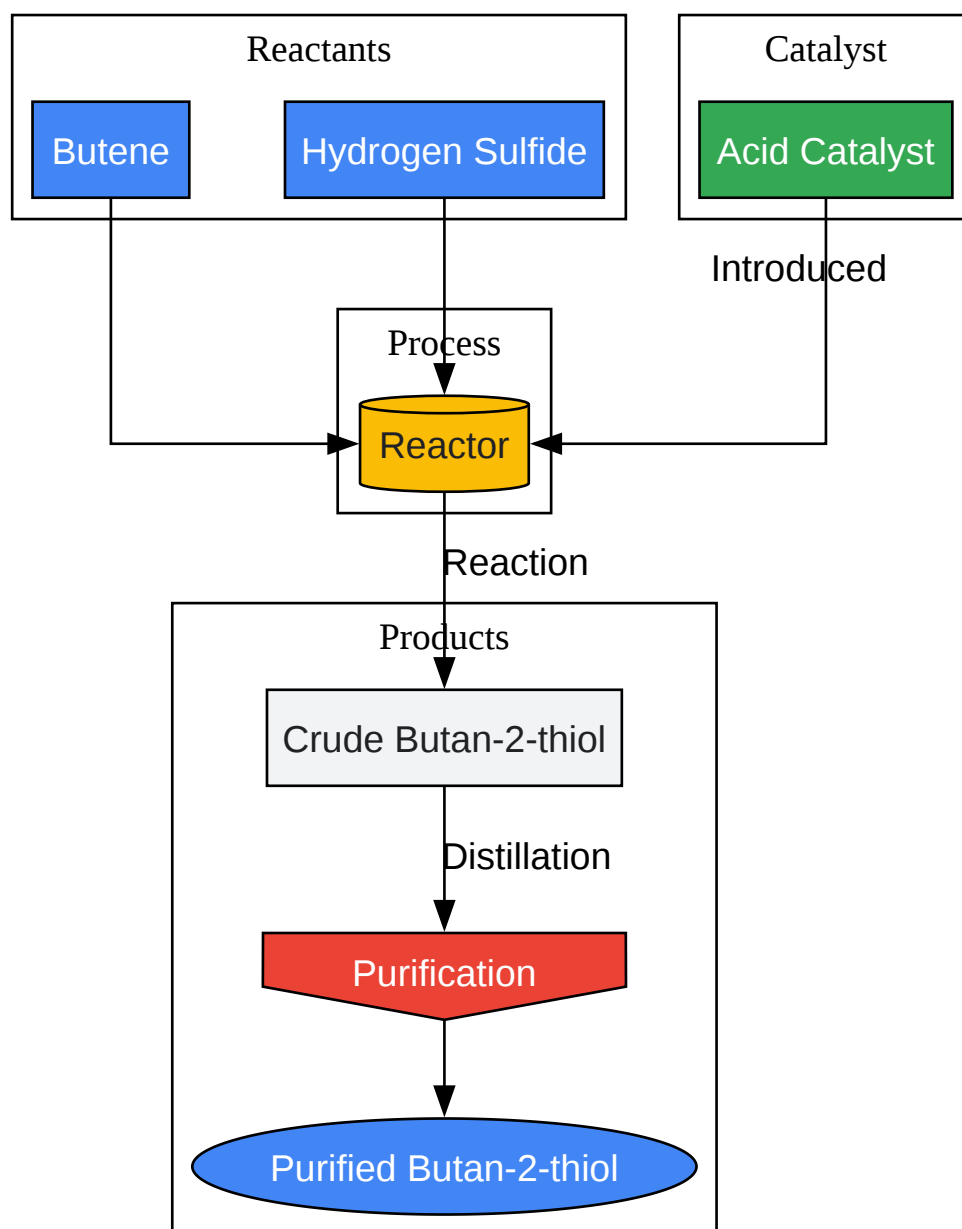
Butan-2-thiol is a flammable, colorless to yellow transparent liquid with a strong, characteristic odor.[1] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H10S	[1]
Molecular Weight	90.19 g/mol	[2][3]
Density	0.83 g/cm <sup>3</sup> at 20°C	[1]
Boiling Point	82-88 °C	
Melting Point	-165 °C	
Flash Point	-23 °C	
Vapor Pressure	108 hPa at 25 °C	
Solubility in Water	1.32 g/L	[4]
Refractive Index	1.436 (n <sub>20/D</sub> )	[4]

## Synthesis and Industrial Production

The synthesis of secondary thiols like butan-2-thiol can be achieved through several methods. Acid-catalyzed synthesis is a common approach. Other methods include free-radical-initiated processes, alcohol substitution, or halide substitution.[3] For industrial-scale production, butan-2-thiol is often synthesized as an intermediate for various chemical products.[1]

A generalized synthetic workflow is depicted below.



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Caption: Generalized synthesis workflow for Butan-2-thiol.

## Applications in Research and Industry

Butan-2-thiol's primary application is as an intermediate in organic synthesis.<sup>[1]</sup> Its reactive thiol group makes it a valuable building block for creating more complex molecules.<sup>[1]</sup> These synthesized compounds have applications in pharmaceuticals, agrochemicals, and specialty chemicals.<sup>[1]</sup> For instance, it is used as a reagent for the synthesis of aryl sulfides through

palladium-catalyzed thioetherification of aryl bromides and iodides.<sup>[5]</sup> Its distinct odor also leads to its use in flavoring agents.<sup>[6]</sup>

## Experimental Protocols

### A. Quantification of Thiols using Ellman's Test

This protocol outlines the quantitative determination of free sulfhydryl (-SH) groups, a standard method applicable to butan-2-thiol.<sup>[7]</sup>

Reagents:

- DTNB Solution: 5,5'-dithiobis-(2-nitrobenzoic acid)
- Tris Buffer Solution
- Sample Solution: Containing butan-2-thiol

Procedure:

- Turn on the UV-Vis spectrophotometer.
- In a cuvette, mix 50  $\mu\text{L}$  of the DTNB solution, 100  $\mu\text{L}$  of the Tris solution, and water to make up a volume of 990  $\mu\text{L}$ .
- Use this solution to take a background reading in the spectrophotometer.
- Introduce 10  $\mu\text{L}$  of the sample solution into the cuvette.
- Mix carefully.
- Record the absorbance at 412 nm.<sup>[7]</sup>
- The molarity of the thiol is calculated by dividing the average absorbance by the extinction coefficient of the reagent ( $13600 \text{ M}^{-1} \text{ cm}^{-1}$ ).<sup>[7]</sup>

### B. Protocol for Thiol Quantification in Cell Lysates

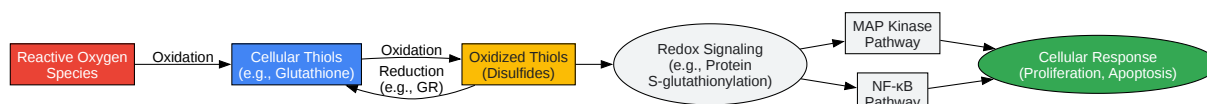
This protocol is a more specific application for determining thiol concentrations in biological samples.[8]

#### Reagents:

- Probe Stock Solution (10 mM): Dissolve 4-(chloromethyl)-7-hydroxycoumarin in anhydrous DMSO.
- Working Probe Solution (100  $\mu$ M): Dilute the stock solution 1:100 in PBS (pH 7.4).
- Lysis Buffer: e.g., RIPA buffer without reducing agents.

#### Procedure:

- Harvest and wash cells with ice-cold PBS.
- Resuspend the cell pellet in lysis buffer and incubate on ice for 30 minutes.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet debris.
- Collect the supernatant (cell lysate).
- In a 96-well plate, add 50  $\mu$ L of cell lysate.
- Add 50  $\mu$ L of the Working Probe Solution to each well.
- Incubate at room temperature for 30-60 minutes, protected from light.
- Measure fluorescence intensity with excitation at ~350 nm and emission at ~450 nm.[8]



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